

Propyl phenylacetate handling and safety precautions

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Compound of Interest

Compound Name: *Propyl phenylacetate*

Cat. No.: *B1585323*

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Technical Support Center: Propyl Phenylacetate

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **Propyl Phenylacetate**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Propyl phenylacetate**?

A1: **Propyl phenylacetate** is a combustible liquid and may be harmful if swallowed.[1] It can cause mild skin and eye irritation.[2] It is important to handle this chemical in a well-ventilated area and avoid breathing in vapors or mists.[3][4]

Q2: What personal protective equipment (PPE) is required when handling **Propyl phenylacetate**?

A2: When handling **Propyl phenylacetate**, it is recommended to wear appropriate personal protective equipment. This includes safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat or other protective clothing.[5] In situations where vapors or aerosols may be generated, respiratory protection may be necessary.[3]

Q3: What are the immediate first aid measures for exposure to **Propyl phenylacetate**?

A3:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. If irritation persists, seek medical attention.[4][6]
- Skin Contact: Remove any contaminated clothing and wash the affected skin area with soap and plenty of water.[6] If skin irritation occurs, get medical advice.[4]
- Inhalation: Move the individual to fresh air. If they are not breathing, administer artificial respiration. Seek medical attention if you feel unwell.[1][4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and call a physician or poison control center immediately.[1]

Q4: How should I properly store **Propyl phenylacetate**?

A4: Store **Propyl phenylacetate** in a tightly closed container in a dry, cool, and well-ventilated place.[1][3] Keep it away from heat, sparks, open flames, and other sources of ignition.[1]

Q5: What is the correct procedure for cleaning up a spill of **Propyl phenylacetate**?

A5: For small spills, first, eliminate all ignition sources.[7] Then, absorb the spill with an inert material such as sand, earth, or vermiculite.[2] Collect the absorbed material and place it into a suitable, closed container for disposal.[2][3] Ensure the area is well-ventilated. For large spills, dike the material to prevent it from spreading and entering drains.[2]

Q6: How should I dispose of **Propyl phenylacetate** waste?

A6: Dispose of **Propyl phenylacetate** and its containers as hazardous waste.[2] Disposal should be in accordance with all applicable federal, state, and local environmental regulations.[8] Do not allow the product to enter drains or waterways.[3]

Quantitative Data

Property	Value	Source
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[2]
Specific Gravity	1.005 @ 25 °C	[9]
Boiling Point	486 to 489 °F at 760 mmHg	[7]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[10]
Molecular Weight	178.23 g/mol	[7]
Water Solubility	Insoluble	[7]

Experimental Protocols

Protocol 1: Standard Handling Procedure

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. Confirm that all necessary PPE is available and in good condition.
- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[3]
- Dispensing: When transferring the liquid, use non-sparking tools and ground the container and receiving equipment to prevent static discharge.[4] Avoid splashing.
- Heating: If heating is required, use a water bath or heating mantle. Avoid open flames.
- Post-Handling: After handling, wash hands thoroughly with soap and water. Clean any contaminated surfaces.

Protocol 2: Emergency Spill Response

- Evacuation and Ignition Source Control: Immediately evacuate non-essential personnel from the spill area. Eliminate all sources of ignition, such as open flames, sparks, and hot surfaces.[2][7]
- Ventilation: Ensure the area is well-ventilated to disperse vapors.

- Containment: For larger spills, use dikes or absorbent booms to prevent the spill from spreading or entering drains.[2]
- Absorption: Cover the spill with a non-combustible, inert absorbent material like sand, diatomaceous earth, or vermiculite.[2]
- Collection: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.[3]
- Decontamination: Clean the spill area with a suitable solvent, followed by washing with soap and water.[7]
- Disposal: Dispose of the waste container and any contaminated cleaning materials in accordance with institutional and regulatory guidelines.

Visualizations



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Caption: Workflow for handling a **Propyl phenylacetate** spill.

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Email: info@benchchem.com